

Technical Guide: Safety and Handling Precautions for Nonanoic Acid-d2

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Compound of Interest

Compound Name: Nonanoic acid-d2

Cat. No.: B15600434

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Nonanoic acid-d2** (CAS: 62689-94-5), a deuterated form of Nonanoic acid. **Nonanoic acid-d2** is utilized in research and development, often as an internal standard or tracer in quantitative analysis by NMR, GC-MS, or LC-MS due to the incorporation of stable heavy isotopes.^{[1][2]} Given its chemical properties, understanding and implementing rigorous safety protocols is critical to ensure the well-being of laboratory personnel and to maintain experimental integrity. This document outlines the substance's properties, associated hazards, handling procedures, and emergency response protocols.

Physicochemical and Toxicological Properties

Nonanoic acid-d2 shares its primary chemical characteristics with its non-deuterated counterpart, Nonanoic acid (also known as Pelargonic acid). It is a colorless, oily liquid with a rancid odor.^{[3][4]} While deuteration can affect pharmacokinetic and metabolic profiles, the fundamental safety and handling precautions remain consistent with the parent compound.^[1]

Table 1: Physical and Chemical Properties of **Nonanoic Acid-d2**

Property	Value	Source(s)
CAS Number	62689-94-5	[1][3]
Molecular Formula	C ₉ H ₁₆ D ₂ O ₂	[1]
Molecular Weight	160.25 g/mol	[1]
Physical State	Liquid	[3]
Color	Colorless	[3][5]
Melting Point	12 °C (54 °F)	[3]
Boiling Point	254 °C (489 °F)	[3]
Density	0.906 g/cm ³	[3]
Flash Point	140 °C (284 °F)	[3]
Auto-ignition Temp.	355 °C (671 °F)	[3]
Water Solubility	0.28 g/L	[3]
Partition Coefficient	log Pow: 3.42	[3]

| Vapor Pressure| 0.04 hPa at 20 °C |[3] |

Table 2: Summary of Toxicological Data (Primarily based on Nonanoic Acid)

Hazard Endpoint	Observation	Source(s)
Acute Oral Toxicity	LD50: 15,000 mg/kg (mouse); 5,000 mg/kg (rat)	[5]
Acute Intravenous Toxicity	LD50: 224 mg/kg (mouse)	[5]
Skin Corrosion/Irritation	Causes severe skin burns and irritation.[3][6]	[3][6]
Eye Damage/Irritation	Causes severe eye damage; risk of serious injury.[3][6][7]	[3][6][7]
Inhalation Hazard	May be harmful if inhaled; vapors can cause respiratory tract irritation.[3]	[3]
Ingestion Hazard	May be harmful if swallowed; can cause chemical burns in the oral cavity and gastrointestinal tract.[3][7]	[3][7]
Carcinogenicity	Not identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH. [3]	[3]

| Aquatic Toxicity | Harmful to aquatic life with long-lasting effects.[6] |[6] |

Hazard Identification and GHS Classification

Nonanoic acid-d2 is classified as a hazardous substance. It is corrosive and can cause severe damage upon contact with skin and eyes.[3][7] Vapors may be irritating to the respiratory system.[7]

Table 3: GHS Hazard Statements

Code	Statement	Source(s)
H314	Causes severe skin burns and eye damage.	[6]
H315	Causes skin irritation.	[5]
H318	Causes serious eye damage.	[6]
H319	Causes serious eye irritation.	[5]
H402	Harmful to aquatic life.	[6]

| H412 | Harmful to aquatic life with long lasting effects. |[\[5\]](#)[\[6\]](#) |

Experimental and Laboratory Handling Protocols

Adherence to strict laboratory protocols is mandatory when working with **Nonanoic acid-d2** to minimize exposure risk.

3.1. Engineering Controls

- Ventilation: All work must be conducted in a well-ventilated area, preferably within a laboratory fume hood or under a mechanical exhaust system to prevent inhalation of vapors. [\[3\]](#)[\[7\]](#)
- Isolation: Where possible, enclose or isolate the emission source to physically separate the hazard from the worker.[\[7\]](#)

3.2. Personal Protective Equipment (PPE) A risk assessment should precede all handling activities to ensure appropriate PPE is selected. The following provides a general guideline.

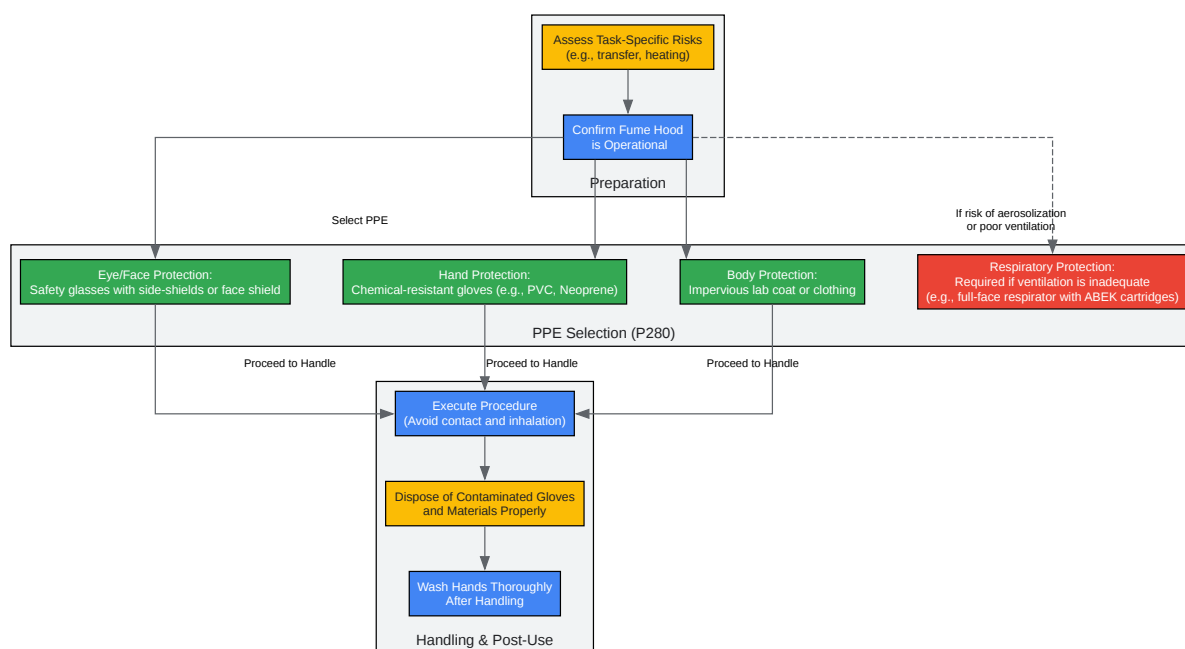


Figure 1: PPE Selection and Handling Workflow

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Figure 1: PPE Selection and Handling Workflow

3.3. Safe Handling and Storage

- Handling: Avoid all personal contact, including inhalation of vapors or mists.^{[3][7]} Do not allow the substance to come into contact with eyes, skin, or clothing.^[8] Keep away from incompatible materials such as strong bases, oxidizing agents, and reducing agents.^{[7][8]}
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.^[7] Store away from incompatible materials and foodstuffs.^[7] Do not use aluminum or galvanized containers.^[7]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

4.1. Accidental Release Measures In case of a spill, follow a structured response protocol to ensure safety and proper containment.

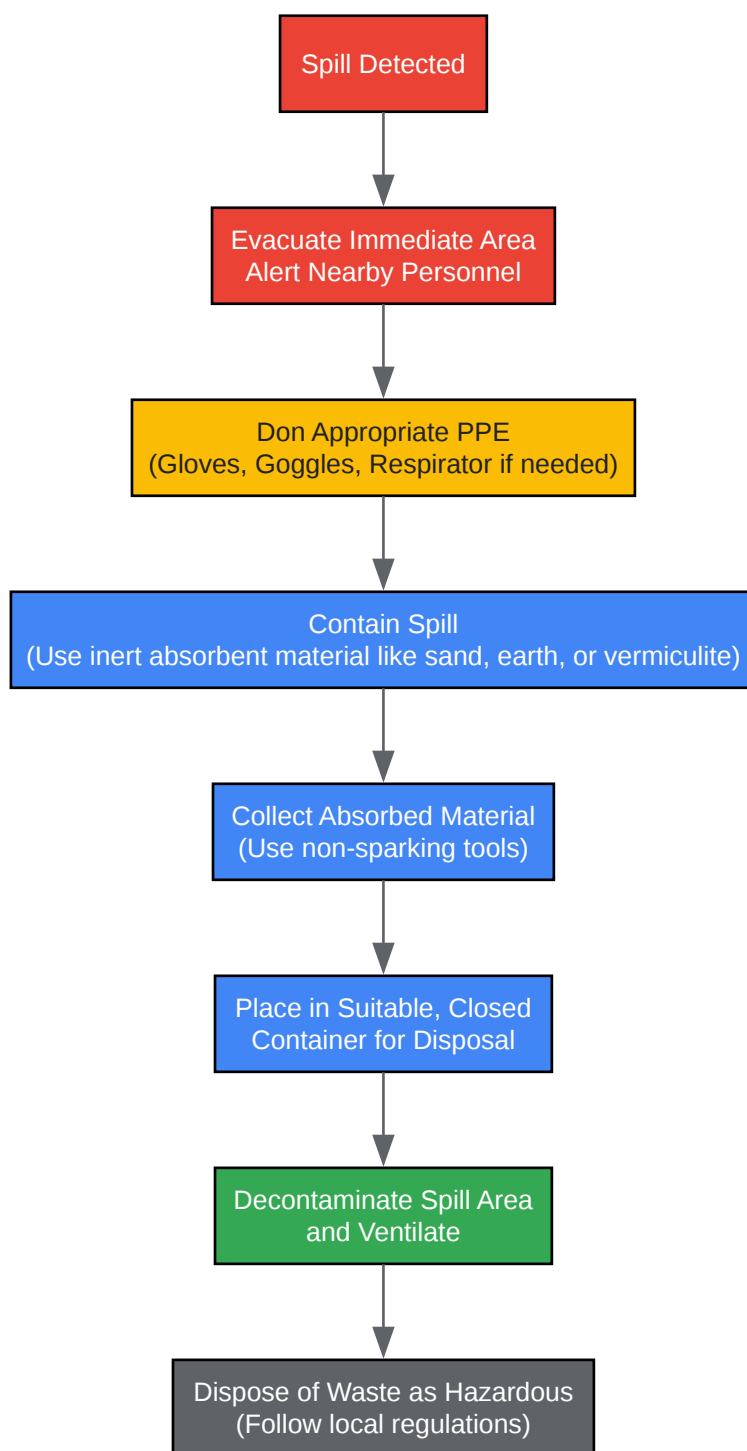


Figure 2: Accidental Spill Response Protocol

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References

- 1. Nonanoic acid-d2 | CAS#:62689-94-5 | Chemsrce [chemsrc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cdn isotopes.com [cdnisotopes.com]
- 4. Pelargonic acid - Wikipedia [en.wikipedia.org]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. synerzine.com [synerzine.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. fishersci.fr [fishersci.fr]
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